

Application Note: Preparation of Triammonium Phosphate Trihydrate Solutions

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Compound of Interest

Compound Name: *Triammonium phosphate trihydrate*

Cat. No.: *B179385*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Triammonium phosphate trihydrate ($(\text{NH}_4)_3\text{PO}_4 \cdot 3\text{H}_2\text{O}$) is an inorganic compound that serves as a source of both nitrogen and phosphorus.[1] In research and development, it is utilized in various applications, including as a component in buffers, as a nutrient source in cell culture media, and in the synthesis of other materials.[2][3] This compound is a white crystalline solid soluble in water.[1][4] The triammonium salt is known to be unstable, readily evolving ammonia, particularly in solution.[5] Therefore, proper preparation and handling are crucial to ensure the concentration and integrity of the resulting solution.

This document provides a detailed protocol for the preparation of aqueous solutions of **triammonium phosphate trihydrate** for laboratory use.

Physicochemical Data

A summary of the key quantitative properties of **triammonium phosphate trihydrate** is provided below. This data is essential for accurate calculations and safe handling.

Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_3\text{PO}_4 \cdot 3\text{H}_2\text{O}$	[1]
Molar Mass	203.13 g/mol	[3][6][7]
Appearance	White crystalline solid/powder	[1][3][4]
Solubility in Water	Soluble	[2][4][5]
Odor	Like ammonia	[5][8]
Storage Temperature	10°C - 25°C	[6][9]

Safety Precautions

Before beginning any experimental work, it is critical to review the Safety Data Sheet (SDS) and adhere to all safety guidelines.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[9][10]
- Ventilation: Handle the solid compound and prepare solutions in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or ammonia vapors.[10][11][12]
- Handling: Avoid contact with skin and eyes.[9][10] Avoid the formation of dust and aerosols.[12] Wash hands thoroughly after handling the chemical.[11]
- Storage: Store **triammonium phosphate trihydrate** in a cool, dry, and well-ventilated place.[12] Keep the container tightly closed.[11]
- Disposal: Dispose of waste materials in accordance with local, regional, and national regulations.[10]

Experimental Protocol: Preparation of a 1 Molar (1M) Triammonium Phosphate Trihydrate Solution

This protocol details the steps to prepare 100 mL of a 1 M (mol/L) aqueous solution. The procedure can be scaled as needed by adjusting the quantities of solute and solvent.

4.1 Materials and Equipment

- **Triammonium phosphate trihydrate** $((\text{NH}_4)_3\text{PO}_4 \cdot 3\text{H}_2\text{O})$
- Deionized or distilled water
- 100 mL volumetric flask, Class A
- Beaker (50 mL or 100 mL)
- Analytical balance
- Magnetic stirrer and stir bar
- Spatula
- Wash bottle with deionized/distilled water
- Weighing paper or boat

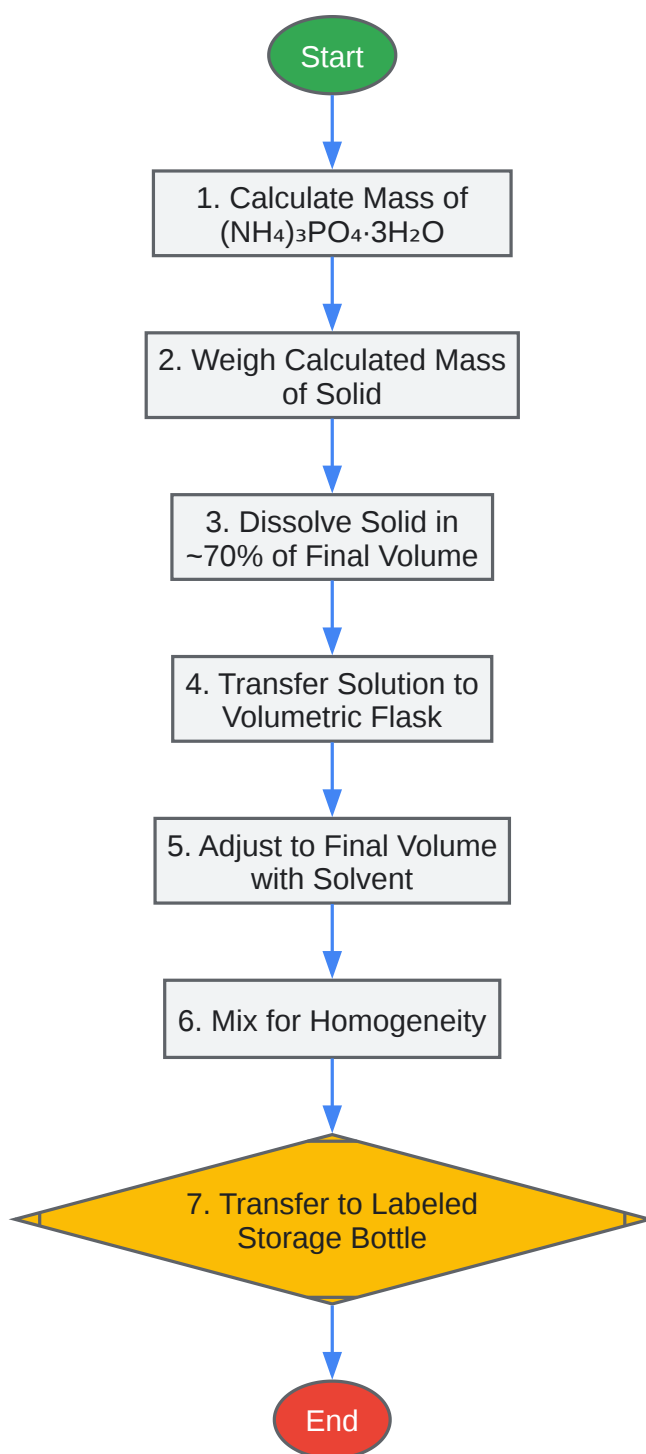
4.2 Procedure

- Calculate the Required Mass:
 - To prepare 100 mL (0.1 L) of a 1 M solution, the required mass of **triammonium phosphate trihydrate** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
 - $\text{Mass (g)} = 1.0 \text{ mol/L} \times 0.1 \text{ L} \times 203.13 \text{ g/mol} = 20.313 \text{ g}$
- Weigh the Solute:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out 20.313 g of **triammonium phosphate trihydrate** using a spatula.
- Dissolution:

- Transfer the weighed solid into a 100 mL beaker.
- Add approximately 70 mL of deionized water to the beaker.
- Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
- Stir the mixture until the solid is completely dissolved. The compound is readily soluble in water.^[5]
- Final Volume Adjustment:
 - Carefully transfer the dissolved solution from the beaker into the 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure a complete transfer of the solute. Repeat this step two more times.
 - Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times (15-20 times) to ensure the solution is homogeneous.
- Storage:
 - Transfer the prepared solution to a clearly labeled and tightly sealed storage bottle.
 - Due to the instability of the salt, which can convert to diammonium hydrogen phosphate, it is recommended to use the solution fresh.^[5] If storage is necessary, keep it at a low temperature (e.g., 2-8°C) to minimize degradation.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the preparation protocol.



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Caption: Workflow for preparing **triammonium phosphate trihydrate** solution.

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